physicochemical properties of 2-Chloro-5-phenyl-1H-imidazole

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Compound of Interest

Compound Name:	*2-Chloro-5-phenyl-1H-imidazole*
CAS No.:	*227313-39-5*
Cat. No.:	*B1292782*

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An In-depth Technical Guide to the Physicochemical Properties of **2-Chloro-5-phenyl-1H-imidazole**

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Chloro-5-phenyl-1H-imidazole is a heterocyclic compound of significant interest in medicinal chemistry and materials science. Its structural architecture, combining an imidazole core, a reactive chloro-substituent, and a lipophilic phenyl group, presents a unique profile for development as a synthetic intermediate and a potential bioactive agent. The introduction of a halogen atom profoundly influences the electronic properties and reactivity of the imidazole ring, making it a versatile building block for creating more complex molecular entities.[1] This guide provides a comprehensive analysis of the core physicochemical properties of **2-Chloro-5-phenyl-1H-imidazole**. Due to the limited direct experimental data for this specific molecule in publicly available literature, this document synthesizes information from closely related analogues and established principles of physical organic chemistry to present a robust, predictive profile. We will delve into the structural, spectroscopic, and thermodynamic

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properties, providing both inferred data and the self-validating experimental protocols required for their empirical determination.

Core Physicochemical Profile: An Inferential Analysis

The physicochemical properties of a molecule are paramount in drug discovery, dictating its absorption, distribution, metabolism, and excretion (ADME) profile. For **2-Chloro-5-phenyl-1H-imidazole**, we can predict these key parameters by examining the influence of each structural component. The imidazole ring provides a polar, hydrogen-bonding scaffold; the phenyl group imparts significant lipophilicity; and the 2-chloro substituent acts as a powerful electron-withdrawing group, modulating both reactivity and pKa.

Below is a table summarizing the calculated and inferred physicochemical properties, benchmarked against the well-characterized analogue, 2-phenylimidazole.

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Property	2-Chloro-5-phenyl-1H-imidazole (Predicted/Inferred)	2-Phenylimidazole (Reference Data)	Rationale for Prediction/Inference
Molecular Formula	$C_9H_7ClN_2$	$C_9H_8N_2$	Calculated from structure.
Molecular Weight	178.62 g/mol	144.17 g/mol	Calculated from molecular formula.[2]
Melting Point (°C)	> 150 (estimated)	142-148[2][3]	The addition of a chlorine atom increases molecular weight and potentially strengthens crystal lattice interactions, suggesting a higher melting point than the parent compound. For example, 2-(2-Chlorophenyl)-4,5-diphenyl-1H-imidazole has a high melting point of 212-214 °C.[4]
Boiling Point (°C)	> 340 (estimated)	340[2][5]	Increased molecular weight and polarity due to the C-Cl bond are expected to raise the boiling point compared to 2-phenylimidazole.
Aqueous Solubility	Low	1990 mg/L at 25°C[5]	The presence of the hydrophobic phenyl group and the addition of a chloro-substituent likely decrease aqueous solubility compared to the

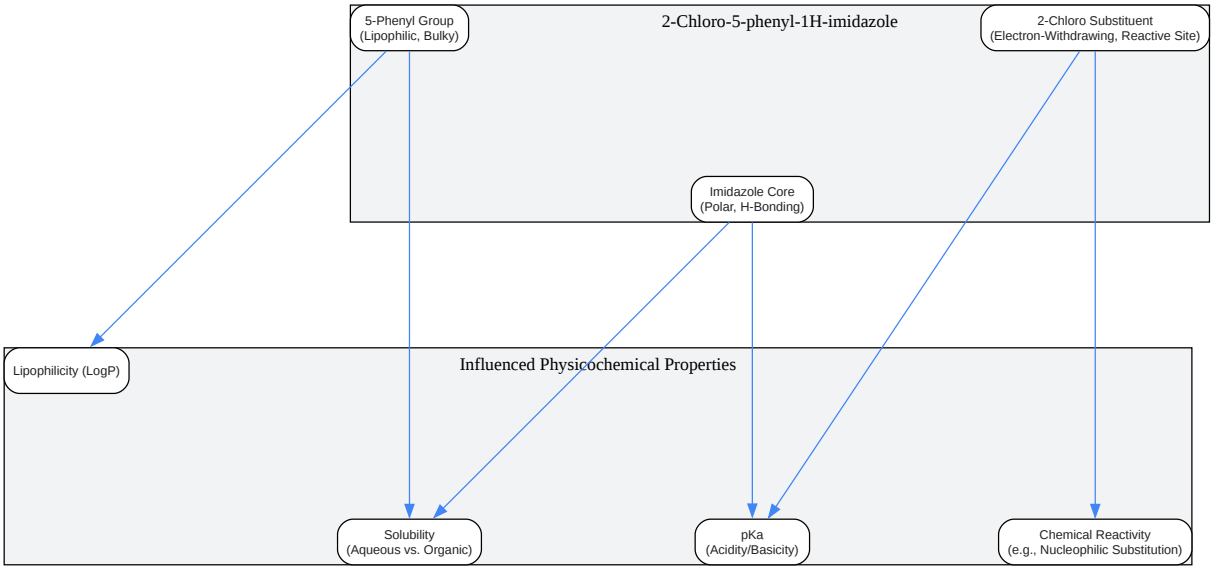
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			parent 2-phenylimidazole.
pKa (of Imidazole N-H)	< 13.0 (estimated)	~13.0 (Predicted)[3]	The strongly electron-withdrawing chloro group at the 2-position is expected to significantly decrease the pKa of the N-H proton (making it more acidic) compared to 2-phenylimidazole.
pKa (of Imidazolium ion)	< 6.48 (estimated)	6.48[5]	The electron-withdrawing effect of the chloro group will reduce the basicity of the sp^2 nitrogen, thus lowering the pKa of its conjugate acid.
LogP (Octanol/Water)	> 1.88 (estimated)	1.88[2][5]	The addition of a chlorine atom typically increases the lipophilicity of a molecule, leading to a higher LogP value.

Structural and Reactivity Insights

The arrangement of functional groups in **2-Chloro-5-phenyl-1H-imidazole** dictates its chemical behavior. Understanding these relationships is key to its application in synthesis.

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Caption: Key structural features and their influence on physicochemical properties.

The chlorine atom at the 2-position is the most significant feature for synthetic applications. This position is activated towards nucleophilic substitution reactions, allowing for the facile introduction of various functional groups (e.g., amines, thiols, alkoxides) to build a library of derivatives.[1] This reactivity is a cornerstone of using halogenated imidazoles as versatile intermediates in drug development.[1]

Predicted Spectroscopic Signature

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Spectroscopic analysis is essential for structural confirmation. Based on the proposed structure, the following spectral characteristics are anticipated:

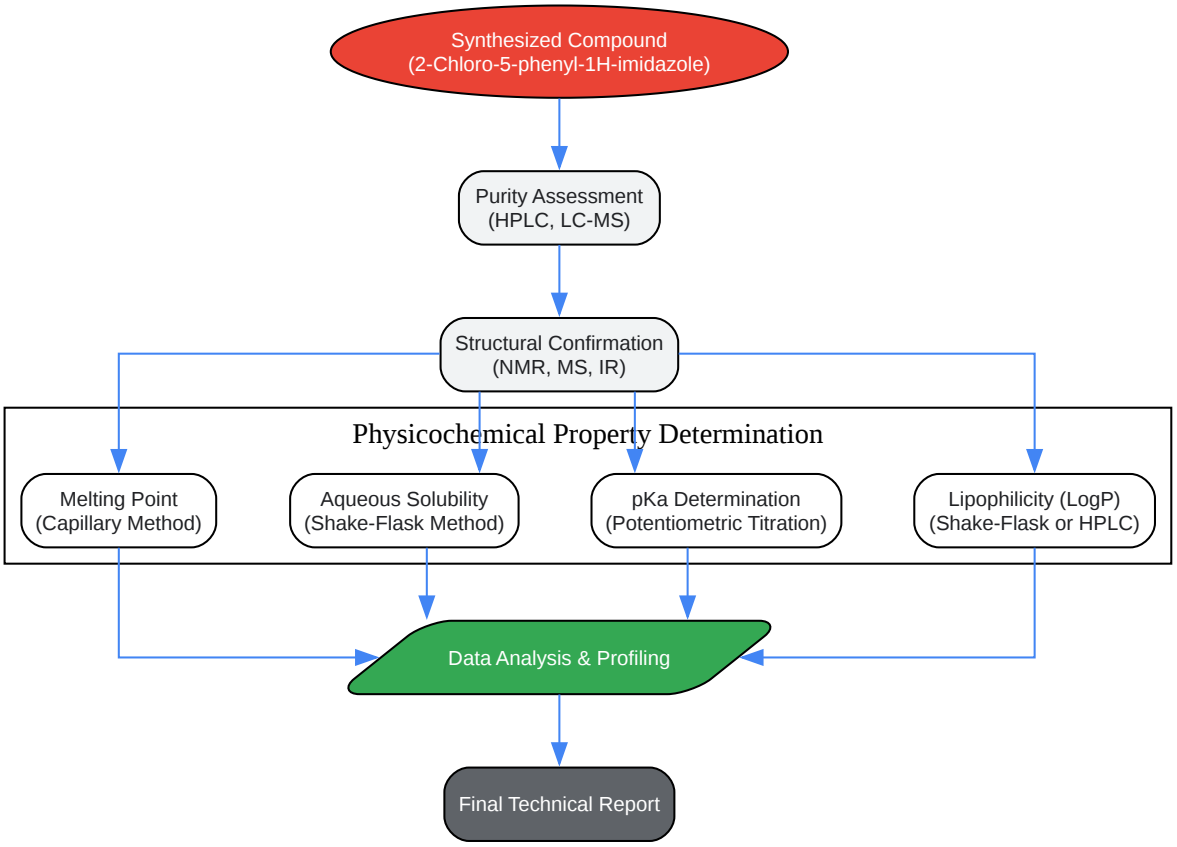
- ^{1}H NMR:
  - Imidazole N-H: A broad singlet, likely downfield (>10 ppm), due to the acidic nature of the proton.
  - Imidazole C4-H: A singlet in the aromatic region (~7-8 ppm).
  - Phenyl Protons: A series of multiplets between ~7-8 ppm, corresponding to the five aromatic protons on the phenyl ring.
- ^{13}C NMR:
  - C=N Carbon (C2): The carbon bearing the chlorine atom will be significantly shifted, likely in the 140-150 ppm range.
  - Phenyl Carbons: Multiple signals expected in the 125-140 ppm range.
  - Imidazole Carbons (C4, C5): Resonances expected in the 115-135 ppm range.
- Mass Spectrometry (MS):
  - Molecular Ion Peak (M+): The most critical feature will be the isotopic pattern of the molecular ion. Due to the natural abundance of chlorine isotopes (^{35}Cl ≈ 75%, ^{37}Cl ≈ 25%), the mass spectrum will exhibit a characteristic M+ peak (containing ^{35}Cl) and an M+2 peak (containing ^{37}Cl) with a relative intensity ratio of approximately 3:1.[6] This pattern is a definitive indicator of the presence of a single chlorine atom.
- Infrared (IR) Spectroscopy:
  - N-H Stretch: A broad absorption band around 3100-3300 cm^{-1}.
  - C-H Aromatic Stretch: Sharp peaks just above 3000 cm^{-1}.
  - C=N and C=C Stretches: Strong absorptions in the 1450-1600 cm^{-1} region.

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- C-Cl Stretch: An intense peak in the lower wavenumber region, typically 600-800 cm^{-1}.[7]

Standardized Experimental Protocols for Characterization

Empirical validation of the predicted properties is a critical step. The following section details standardized, self-validating protocols for determining the key physicochemical parameters of **2-Chloro-5-phenyl-1H-imidazole** or its analogues.



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Caption: Standard workflow for physicochemical characterization of a novel compound.

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Melting Point Determination (Capillary Method)

Causality: The melting point provides a quick, reliable indication of purity. A pure crystalline compound will have a sharp melting range (0.5-1.0°C), whereas impurities depress and broaden this range.

Methodology:

- Sample Preparation: Ensure the sample is completely dry and finely powdered.
- Capillary Loading: Tap the open end of a capillary tube into the sample powder to collect a small amount. Invert the tube and tap it gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- Apparatus Setup: Place the loaded capillary tube into a calibrated melting point apparatus (e.g., a Melt-Temp or Thiele tube).[8]
- Determination:
  - Rapid Scan: Heat the sample rapidly to get an approximate melting temperature.
  - Slow Scan: Allow the apparatus to cool. Using a fresh sample, heat rapidly to within 15-20°C of the approximate melting point. Then, reduce the heating rate to 1-2°C per minute.
- Data Recording: Record the temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2). The melting range is T_1 - T_2.

pKa Determination (Potentiometric Titration)

Causality: The pKa value is the pH at which a compound is 50% ionized. It is crucial for predicting a drug's behavior in physiological environments. Potentiometric titration is a high-precision technique that measures pH changes upon the addition of a titrant.[9]

Methodology:

- System Calibration: Calibrate a pH meter using at least two standard buffers (e.g., pH 4.0, 7.0, and 10.0).[10]

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- Sample Preparation: Prepare a solution of the compound (e.g., 0.01 M) in water or a suitable co-solvent if solubility is low. Ensure the solution is free of dissolved CO_2 by purging with nitrogen gas.[9][10]
- Titration:
  - Immerse the calibrated pH electrode and a magnetic stir bar into the sample solution.
  - For determining the pKa of the imidazolium ion (acidic pKa), titrate with a standardized solution of NaOH (e.g., 0.1 M).
  - For determining the pKa of the imidazole N-H (basic pKa), titrate with a standardized solution of HCl (e.g., 0.1 M).
- Data Acquisition: Add the titrant in small, precise increments and record the pH after each addition, allowing the reading to stabilize.
- Analysis: Plot the pH versus the volume of titrant added. The pKa corresponds to the pH at the half-equivalence point on the resulting titration curve.[9]

Conclusion

While direct experimental data for **2-Chloro-5-phenyl-1H-imidazole** remains elusive in current literature, a robust physicochemical profile can be confidently inferred from its structure and comparison with well-known analogues. The molecule is predicted to be a crystalline solid with low aqueous solubility, a higher melting point than 2-phenylimidazole, and significantly altered acidity/basicity due to the electron-withdrawing chloro-substituent. Its most promising feature is the activated 2-position, which serves as a handle for synthetic diversification. The experimental protocols detailed herein provide a clear and validated pathway for the empirical determination of these critical properties, a necessary step for any further development in medicinal chemistry or materials science.

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